

Boc-Met(O2)-OH CAS number and molecular weight

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Compound of Interest

Compound Name: **Boc-Met(O2)-OH**

Cat. No.: **B558267**

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In-Depth Technical Guide to Boc-Met(O2)-OH

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-Butoxycarbonyl-L-methionine sulfone, commonly referred to as **Boc-Met(O2)-OH**, is a crucial amino acid derivative employed in synthetic peptide chemistry. Its primary application lies in solid-phase peptide synthesis (SPPS), where the oxidation-resistant sulfone moiety ensures the integrity of the methionine residue throughout the synthetic process. This guide provides a comprehensive overview of the chemical properties, synthesis, analytical characterization, and applications of **Boc-Met(O2)-OH**.

Chemical Properties and Identification

Boc-Met(O2)-OH is a white to off-white powder. The tert-butoxycarbonyl (Boc) protecting group on the alpha-amino function is acid-labile, a key feature in Boc-based SPPS. The sulfone group is stable under the conditions of peptide synthesis, preventing the unwanted oxidation of the methionine side chain to the sulfoxide or other byproducts.

Property	Value	References
CAS Number	60280-45-7	[1]
Molecular Formula	C10H19NO6S	[1]
Molecular Weight	281.33 g/mol	[1]
IUPAC Name	(2S)-2-[(tert-butoxycarbonyl)amino]-4-(methylsulfonyl)butanoic acid	[1]
Synonyms	Boc-L-methionine sulfone, N-alpha-t-Butoxycarbonyl-L-methionine sulfone	[1]
Appearance	White to off-white powder	[1]
Storage	2-8 °C	[1]

Synthesis of Boc-Met(O2)-OH

The synthesis of **Boc-Met(O2)-OH** is typically achieved through the oxidation of the corresponding sulfide, N-Boc-L-methionine (Boc-Met-OH). Common oxidizing agents for this transformation include meta-chloroperoxybenzoic acid (m-CPBA) and hydrogen peroxide in the presence of a catalyst.

Experimental Protocol: Oxidation of Boc-Met-OH

Materials:

- N-Boc-L-methionine (Boc-Met-OH)
- meta-Chloroperoxybenzoic acid (m-CPBA) or Hydrogen peroxide (30%) and a suitable catalyst (e.g., sodium tungstate)
- Dichloromethane (DCM) or another suitable solvent
- Saturated aqueous sodium bicarbonate solution

- Saturated aqueous sodium sulfite solution
- 1 M Hydrochloric acid
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Ethyl acetate and hexanes for chromatography

Procedure using m-CPBA:

- Dissolve N-Boc-L-methionine in dichloromethane.
- Cool the solution in an ice bath.
- Add a solution of m-CPBA (approximately 2.2 equivalents) in dichloromethane dropwise to the cooled solution.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium sulfite.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes to yield **Boc-Met(O₂)-OH** as a white solid.

Procedure using Hydrogen Peroxide and a Catalyst:

- Dissolve N-Boc-L-methionine and a catalytic amount of sodium tungstate in a suitable solvent such as methanol or a mixture of solvents.
- Add hydrogen peroxide (30% aqueous solution, excess) dropwise to the solution.

- Stir the reaction at room temperature and monitor its progress by TLC.
- Upon completion, quench the excess hydrogen peroxide by the addition of a reducing agent like sodium sulfite.
- Work up the reaction as described in the m-CPBA procedure.
- Purify the product by silica gel column chromatography.

Analytical Characterization

The purity and identity of **Boc-Met(O₂)-OH** are typically confirmed using a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC (RP-HPLC) is a standard method for assessing the purity of Boc-protected amino acids.

Typical HPLC Conditions:

Parameter	Condition
Column	C18, 5 µm, 4.6 x 250 mm
Mobile Phase A	0.1% Trifluoroacetic acid (TFA) in water
Mobile Phase B	0.1% Trifluoroacetic acid (TFA) in acetonitrile
Gradient	A linear gradient from 10% to 90% B over 20-30 minutes
Flow Rate	1.0 mL/min
Detection	UV at 210-220 nm
Expected Retention Time	Boc-Met(O ₂)-OH is more polar than Boc-Met-OH and will have a shorter retention time.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are used to confirm the structure of the final product.

Expected ¹H NMR Spectral Features (in CDCl₃):

- ~1.45 ppm: A singlet corresponding to the 9 protons of the tert-butyl group of the Boc protector.
- ~2.2-2.6 ppm: Multiplets corresponding to the β - and γ -protons of the butanoic acid chain.
- ~3.0 ppm: A singlet for the 3 protons of the methylsulfonyl group.
- ~4.4 ppm: A multiplet for the α -proton.
- ~5.3 ppm: A broad signal for the NH proton of the carbamate.
- ~9.0-10.0 ppm: A broad signal for the carboxylic acid proton.

Expected ¹³C NMR Spectral Features (in CDCl₃):

- ~28.3 ppm: The three methyl carbons of the Boc group.
- ~29.7 ppm: The β -carbon of the butanoic acid chain.
- ~43.0 ppm: The methyl carbon of the sulfonyl group.
- ~52.5 ppm: The α -carbon.
- ~53.0 ppm: The γ -carbon.
- ~80.5 ppm: The quaternary carbon of the Boc group.
- ~155.8 ppm: The carbonyl carbon of the Boc group.
- ~174.0 ppm: The carboxylic acid carbon.

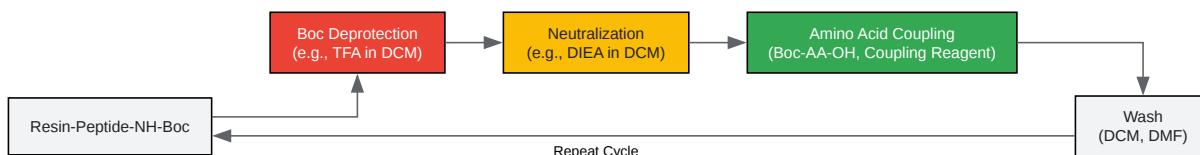
Application in Solid-Phase Peptide Synthesis

Boc-Met(O₂)-OH is utilized in Boc-SPPS to prevent the oxidation of the methionine side chain, which can occur during repetitive acidolytic deprotection steps or the final cleavage from the

resin.

Boc-SPPS Workflow

The general workflow for incorporating an amino acid in Boc-SPPS involves the following steps:



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Caption: General cycle for amino acid incorporation in Boc-SPPS.

Signaling Pathways

Boc-Met(O2)-OH is a synthetic building block and is not directly involved in biological signaling pathways. However, the peptides synthesized using this protected amino acid may be designed to interact with and modulate various signaling pathways in biological systems. The stability imparted by the sulfone group ensures that the synthesized peptide maintains its intended structure and function for biological assays.

Conclusion

Boc-Met(O2)-OH is an indispensable tool for peptide chemists, providing a reliable method to incorporate methionine into synthetic peptides without the risk of side-chain oxidation. The straightforward synthesis and clear analytical characterization methods make it a valuable reagent for the development of therapeutic peptides and other bioactive molecules.

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References

- 1. aapep.bocsci.com [aapep.bocsci.com]
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